

Environmental fate and persistence of Hexadecamethylheptasiloxane.

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Compound of Interest

Compound Name: **Hexadecamethylheptasiloxane**

Cat. No.: **B038720**

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An In-depth Technical Guide to the Environmental Fate and Persistence of **Hexadecamethylheptasiloxane**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Hexadecamethylheptasiloxane (L7) is a linear siloxane used in a variety of industrial and consumer products. Its potential release into the environment necessitates a thorough understanding of its environmental fate and persistence. This technical guide provides a comprehensive overview of the current scientific knowledge regarding the environmental behavior of L7. It summarizes key physicochemical properties, details its partitioning and persistence in various environmental compartments, and outlines its potential for bioaccumulation. The information is presented through structured data tables, detailed experimental methodologies based on standardized protocols, and logical diagrams to facilitate a clear understanding for researchers, scientists, and drug development professionals.

Physicochemical Properties

The environmental fate of a chemical is largely governed by its physicochemical properties. These properties determine how a substance partitions between different environmental compartments such as air, water, soil, and biota. The key physicochemical properties of **Hexadecamethylheptasiloxane** are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_{16}H_{48}O_6Si_7$	
Molecular Weight	533.15 g/mol	
Boiling Point	286.8 °C	
Melting Point	-78 °C	
Vapor Pressure	5.55×10^{-4} mm Hg at 25 °C (extrapolated)	
Water Solubility	0.02 mg/L (estimated)	
Log K_{ow} (Octanol-Water Partition Coefficient)	12.52 (estimated)	
Henry's Law Constant	1.4×10^4 atm·m ³ /mol (estimated)	
Organic Carbon-Water Partition Coefficient (K_{oc})	6.8×10^7 (estimated)	

Environmental Fate and Persistence

The environmental fate of **Hexadecamethylheptasiloxane** is characterized by its high volatility and strong affinity for organic matter. This section details its expected behavior and persistence in the primary environmental compartments.

Atmospheric Fate

Once released into the atmosphere, **Hexadecamethylheptasiloxane** is expected to exist predominantly in the vapor phase due to its relatively high vapor pressure. The primary degradation pathway in the atmosphere is through reaction with photochemically-produced hydroxyl radicals ($\cdot OH$).

- Atmospheric Half-Life: The estimated atmospheric half-life for this reaction is approximately 6 days.

- Photolysis: L7 does not contain chromophores that absorb light at wavelengths greater than 290 nm, and therefore, direct photolysis is not expected to be a significant degradation pathway.

Due

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